

# H-0104 Dihydrochloride: A Technical Guide to its Molecular Structure and Synthesis

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## Compound of Interest

Compound Name: H-0104 dihydrochloride

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This technical guide provides an in-depth overview of the molecular structure and a proposed synthetic route for **H-0104 dihydrochloride**, a potent Rho-associated coiled-coil forming protein kinase (ROCK) inhibitor. The information compiled herein is intended to support research and development efforts in the fields of medicinal chemistry and pharmacology.

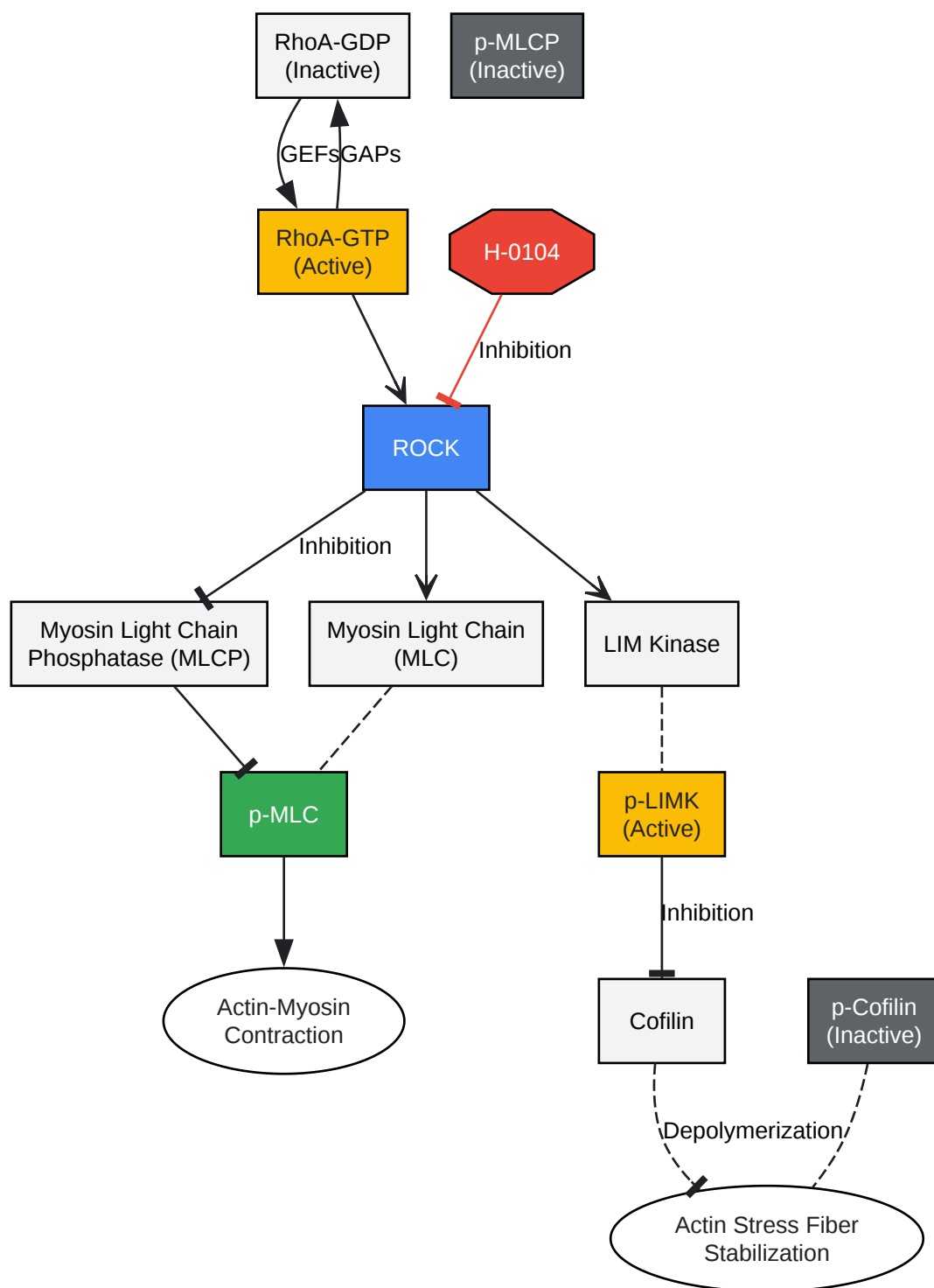
## Molecular Structure and Properties

**H-0104 dihydrochloride**, systematically named (2S)-1-[(4-Bromo-5-isoquinolinyl)sulfonyl]hexahydro-2-methyl-1H-1,4-diazepine dihydrochloride, is a small molecule inhibitor of ROCK.<sup>[1]</sup> Its chemical properties are summarized in the table below.

Property	Value
Chemical Formula	C <sub>15</sub> H <sub>20</sub> BrCl <sub>2</sub> N <sub>3</sub> O <sub>2</sub> S
Molecular Weight	457.21 g/mol <sup>[2]</sup>
Canonical SMILES	<chem>C[C@@H]1N(CCCNC1)S(=O)(=O)C2=CC=CC3=C2C(Br)=CN=C3.[H]Cl.[H]Cl</chem>
InChI Key	HVNZBMLWOCZURY-IDMXXKUIJSA-N <sup>[1]</sup>
CAS Number	913636-88-1 <sup>[1]</sup>

The molecular structure of **H-0104 dihydrochloride** is characterized by a central (S)-2-methyl-1,4-diazepane ring linked via a sulfonamide bridge to a 4-bromo-isoquinoline moiety. The stereochemistry at the methyl-substituted carbon of the diazepine ring is crucial for its biological activity.





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## References

- 1. 4-Fluoroisoquinoline-5-sulfonyl chloride synthesis - chemicalbook [chemicalbook.com]
- 2. benthamscience.com [benthamscience.com]
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